

Application Notes and Protocols for CP 122721 Hydrochloride in Rodent Models

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Compound of Interest

Compound Name: CP 122721 hydrochloride

CAS No.: 145877-52-7

Cat. No.: B1652521

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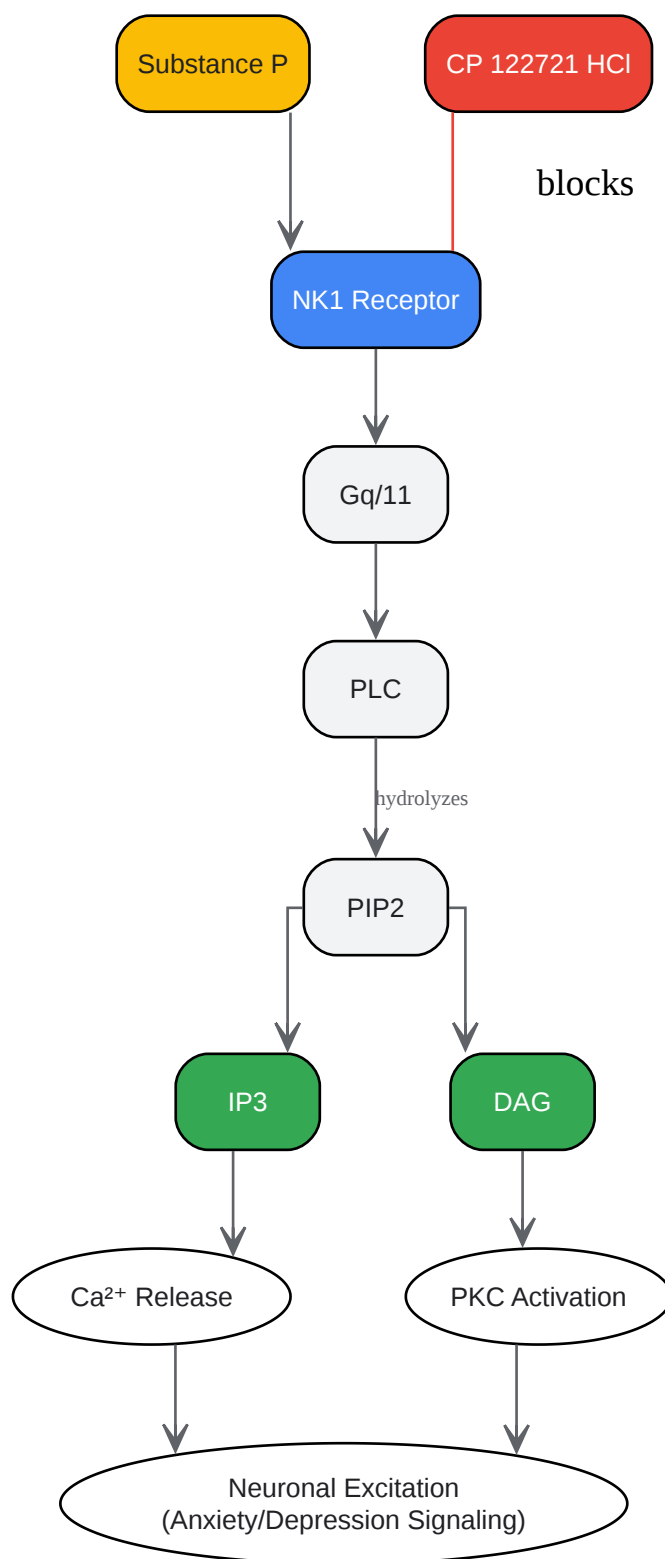
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the use of **CP 122721 hydrochloride**, a potent and selective non-peptide neurokinin 1 (NK1) receptor antagonist, in rat models for assessing potential anxiolytic and antidepressant-like effects.

Mechanism of Action

CP 122721 hydrochloride exerts its effects by blocking the binding of Substance P (SP) to the NK1 receptor. Substance P, a neuropeptide of the tachykinin family, is implicated in the pathophysiology of anxiety and depression. By antagonizing the NK1 receptor, **CP 122721 hydrochloride** modulates neuronal signaling pathways associated with these conditions, suggesting its therapeutic potential.

Signaling Pathway of Substance P and Inhibition by **CP 122721 Hydrochloride**



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Caption: Signaling pathway of Substance P via the NK1 receptor and its inhibition by **CP 122721 hydrochloride**.

Pharmacokinetics in Rats (Oral Administration)

A study on the metabolism and pharmacokinetics of [14C]CP-122,721 in rats following a single oral dose provides key insights for experimental design. The absorption of CP-122,721 was rapid in both male and female rats.[1]

Parameter	Male Rat	Female Rat
Time to Peak Plasma Concentration (Tmax)	0.5 hours	0.5 hours
Peak Plasma Concentration (Cmax)	941 ng/mL	476 ng/mL
Plasma Half-life (t1/2)	3.1 hours	2.2 hours

Data from a single oral dose study of [14C]CP-122,721.[1]

Experimental Protocols

Preparation of CP 122721 Hydrochloride Solution for Oral Administration

CP 122721 hydrochloride is soluble in water and DMSO. For in vivo studies in rats, sterile water or isotonic saline are recommended as vehicles for oral administration.

Materials:

- **CP 122721 hydrochloride** powder
- Sterile water for injection or sterile 0.9% saline
- Vortex mixer
- Sterile tubes

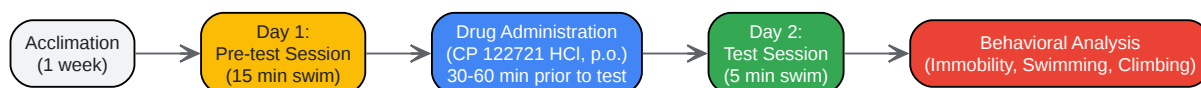
Procedure:

- Calculate the required amount of **CP 122721 hydrochloride** based on the desired dose and the number of animals.
- Weigh the calculated amount of the compound.
- Dissolve the powder in the appropriate volume of sterile water or saline to achieve the final desired concentration.
- Vortex the solution until the compound is completely dissolved.
- Prepare fresh on the day of the experiment.

Protocol for Assessing Antidepressant-Like Effects: Forced Swim Test (FST)

The Forced Swim Test is a widely used model to screen for antidepressant-like activity. The test is based on the principle that when placed in an inescapable cylinder of water, rats will eventually adopt an immobile posture. Antidepressant treatments are expected to increase the duration of active, escape-oriented behaviors.

Experimental Workflow for the Forced Swim Test



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Caption: Workflow for the rat Forced Swim Test protocol.

Materials:

- Male Sprague-Dawley or Wistar rats (250-300g)
- Clear plastic cylinders (40-50 cm high, 20 cm diameter)
- Water at 23-25°C

- **CP 122721 hydrochloride** solution (e.g., 3-30 mg/kg)
- Vehicle control (sterile water or saline)
- Video recording equipment (optional, for later scoring)
- Towels and a warming lamp

Procedure:

- Acclimation: House rats in standard conditions for at least one week before the experiment.
- Day 1 (Pre-test):
 - Fill the cylinders with water to a depth of 30 cm.
 - Individually place each rat into a cylinder for a 15-minute swim session.
 - After 15 minutes, remove the rats, dry them with a towel, and place them in a warm cage with a heating lamp for a short period before returning them to their home cages.
- Day 2 (Test):
 - Administer **CP 122721 hydrochloride** (e.g., 3, 10, 30 mg/kg) or vehicle via oral gavage 30-60 minutes before the test session. This timing is based on the T_{max} of 0.5 hours.^[1]
 - Place the rats individually into the swim cylinders.
 - Record the behavior for a 5-minute test session.
 - Score the duration of immobility (floating with only minor movements to keep the head above water), swimming, and climbing.
- Data Analysis: Compare the duration of immobility between the **CP 122721 hydrochloride**-treated groups and the vehicle control group. A significant decrease in immobility time is indicative of an antidepressant-like effect.

Protocol for Assessing Anxiolytic-Like Effects: Elevated Plus Maze (EPM)

The Elevated Plus Maze is a standard behavioral test for assessing anxiety-like behavior in rodents. The test is based on the conflict between the natural tendency of rats to explore a novel environment and their aversion to open, elevated spaces. Anxiolytic compounds are expected to increase the proportion of time spent and entries into the open arms.

Experimental Workflow for the Elevated Plus Maze



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Caption: Workflow for the rat Elevated Plus Maze protocol.

Materials:

- Male Sprague-Dawley or Wistar rats (250-300g)
- Elevated plus maze apparatus (two open arms and two closed arms)
- **CP 122721 hydrochloride** solution (e.g., 3-30 mg/kg)
- Vehicle control (sterile water or saline)
- Video recording and analysis software

Procedure:

- Acclimation: House rats in standard conditions for at least one week before the experiment. Handle the rats for a few minutes each day to reduce stress.
- Drug Administration: Administer **CP 122721 hydrochloride** (e.g., 3, 10, 30 mg/kg) or vehicle via oral gavage 30-60 minutes prior to testing.[1]

- Test Procedure:
 - Place the rat in the center of the maze, facing one of the open arms.
 - Allow the rat to explore the maze for 5 minutes.
 - Record the session using a video camera positioned above the maze.
- Data Analysis:
 - Measure the time spent in the open arms and closed arms.
 - Count the number of entries into the open and closed arms.
 - Calculate the percentage of time spent in the open arms and the percentage of open arm entries.
 - An increase in these parameters in the drug-treated groups compared to the vehicle group suggests an anxiolytic-like effect.

Safety Precautions

As with any chemical, appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling **CP 122721 hydrochloride**. Work in a well-ventilated area. In case of contact with eyes or skin, rinse immediately with plenty of water. If swallowed, seek immediate medical attention. Refer to the Safety Data Sheet (SDS) for complete safety information.

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References

- [1. discovery.researcher.life](https://discovery.researcher.life) [discovery.researcher.life]

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